

An In-Depth Technical Guide to 3-(Diethylamino)propanoic Acid

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Compound of Interest

Compound Name: 3-(Diethylamino)propanoic acid

Cat. No.: B1607402

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatile Building Block in Modern Chemistry

3-(Diethylamino)propanoic acid, with the CAS number 6972-41-4, is a tertiary amino acid that is gaining significant attention as a versatile building block in organic synthesis and pharmaceutical research. Also known as N,N-diethyl- β -alanine, its structure incorporates both a carboxylic acid and a tertiary amine functional group, bestowing it with unique chemical properties that make it a valuable intermediate in the creation of complex molecules. The presence of the β -amino acid motif is of particular interest in medicinal chemistry, as this structural element is found in a variety of biologically active compounds. This guide provides a comprehensive overview of **3-(Diethylamino)propanoic acid**, from its synthesis and characterization to its potential applications in drug development and research.

Chemical and Physical Properties

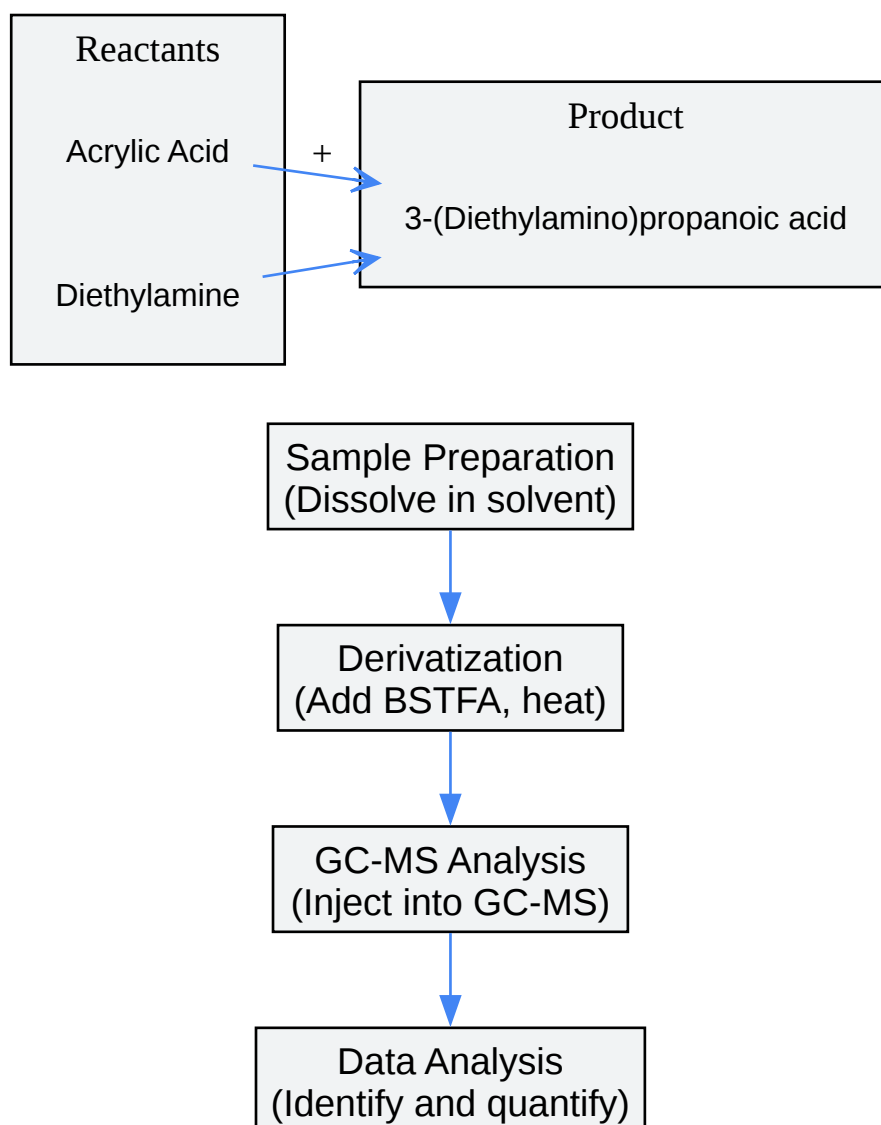
A thorough understanding of the physicochemical properties of **3-(Diethylamino)propanoic acid** is essential for its effective use in research and development. The following table summarizes its key properties.

Property	Value	Source
CAS Number	6972-41-4	[1] [2] [3]
Molecular Formula	C7H15NO2	[2]
Molecular Weight	145.2 g/mol	[2]
Melting Point	70-75 °C	
Boiling Point	155 °C at 0.2 Torr	
pKa	3.67±0.14 (Predicted)	
Appearance	White to off-white solid	
Solubility	Soluble in water and polar organic solvents	

Synthesis of 3-(Diethylamino)propanoic Acid: A Practical Approach

The most common and efficient method for the synthesis of **3-(Diethylamino)propanoic acid** is the aza-Michael addition of diethylamine to acrylic acid.[\[4\]](#) This reaction is a conjugate addition of an amine to an α,β -unsaturated carbonyl compound and is known for its high yields and relatively mild reaction conditions.

Reaction Scheme:



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References

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- 2. [manchesterorganics.com](https://www.manchesterorganics.com) [[manchesterorganics.com](https://www.manchesterorganics.com)]

- 3. 6972-41-4|3-(Diethylamino)propanoic acid|BLD Pharm [bldpharm.com]
- 4. New synthesis of N-alkyl- β -amino acids and their methyl esters from dendrimeric molecules | MRS Communications | Cambridge Core [cambridge.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com